

Application Note: Modular Solid-Phase Synthesis of Thiazolo[4,5-d]pyrimidines

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Compound of Interest

Compound Name: *Pyrimidin-5-amine*

CAS No.: *591-55-9*

Cat. No.: *B1217817*

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Executive Summary & Strategic Importance

Thiazolo[4,5-d]pyrimidines represent a privileged scaffold in medicinal chemistry due to their structural isomorphism with purines (adenine and guanine). This homology allows them to act as potent antagonists for adenosine receptors (

), inhibitors of epidermal growth factor receptor (EGFR) tyrosine kinase, and CXCR2 antagonists.

Traditional solution-phase synthesis of this bicyclic system is often plagued by difficult purifications, low solubility of intermediates, and limited regioselectivity during ring closure. Solid-Phase Synthesis (SPS) resolves these bottlenecks by enabling "wash-and-go" purification and the use of excess reagents to drive reactions to completion.

This guide details a modular "Pyrimidine-Core" strategy. Unlike "Thiazole-First" approaches (which limit diversity to the pyrimidine ring), this protocol starts with a functionalized pyrimidine core, allowing independent variation at the

, and

positions—critical for Structure-Activity Relationship (SAR) mapping.

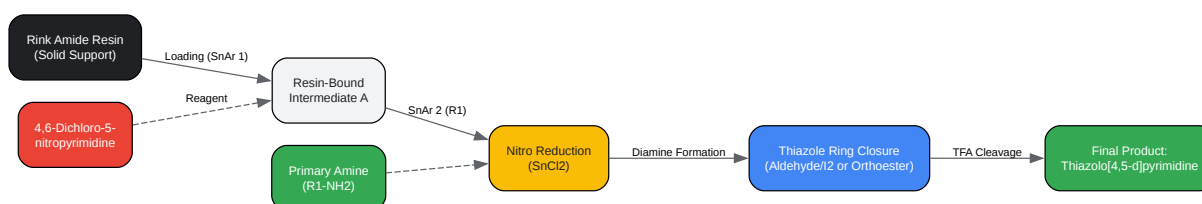
Retrosynthetic Analysis & Design Logic

The synthetic strategy relies on the regioselective nucleophilic aromatic substitution (

) of a polychlorinated pyrimidine scaffold attached to a solid support, followed by an oxidative cyclization or condensation to form the fused thiazole ring.

Mechanistic Pathway (Graphviz Visualization)

The following diagram illustrates the chemical logic, moving from the resin-bound precursor to the final cleaved heterocycle.



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Figure 1: Workflow for the solid-phase assembly of the thiazolo[4,5-d]pyrimidine core via a pyrimidine-first approach.

Detailed Experimental Protocol

Materials & Equipment

- Solid Support: Rink Amide MBHA Resin (Loading: 0.5–0.7 mmol/g). Rationale: Provides a C-terminal amide upon cleavage, mimicking the adenosine carboxamide moiety often found in bioactive analogs.

- Scaffold: 4,6-Dichloro-5-nitropyrimidine.
- Reagents: Diisopropylethylamine (DIPEA), Tin(II) chloride (), Aldehydes (various), Iodine (), Trifluoroacetic acid (TFA).
- Solvents: DMF (anhydrous), DCM, NMP.

Step-by-Step Methodology

Phase 1: Resin Loading (The Anchor)

The first

reaction must be controlled to prevent double substitution. The resin-bound amine acts as the nucleophile.

- Swelling: Place 100 mg of Rink Amide resin in a fritted syringe reactor. Swell in DCM (2 mL) for 20 min. Drain.
- Fmoc Deprotection: Treat with 20% piperidine in DMF (min). Wash with DMF (), DCM (), DMF ().
 - QC Check: Perform a Kaiser Test (Ninhydrin). Result should be Dark Blue (Free amines present).
- Scaffold Attachment:
 - Dissolve 4,6-dichloro-5-nitropyrimidine (5 equiv) and DIPEA (10 equiv) in anhydrous DMF (2 mL).

- Add solution to the resin. Shake at 0°C for 1 hour, then Room Temperature (RT) for 2 hours.
- Critical Note: The 0°C start is crucial. At RT, the highly reactive pyrimidine can undergo double substitution (cross-linking the resin), leading to lower yields.
- Washing: Drain and wash extensively with DMF () and DCM () to remove excess electrophile.

Phase 2: Introduction of Diversity (

)
The second chloride is displaced by a primary amine. This defines the substituent at the position (adenine numbering).

- Displacement: Add primary amine (5 equiv) and DIPEA (10 equiv) in NMP.
- Reaction: Shake at RT for 4 hours.
- QC Check: Perform a Chloranil Test. Result should be Colorless (absence of secondary amines is difficult to see here, but the absence of the starting material's reactivity confirms step). Better QC: Cleave a small aliquot (5 mg) with 50% TFA/DCM and analyze by LC-MS to confirm the mass of the diamino-nitro intermediate.

Phase 3: Nitro Reduction

Converting the 5-nitro group to an amine creates the vicinal diamine required for thiazole formation.

- Reagent Prep: Prepare a 2M solution of in DMF.

- Reduction: Add solution to resin. Shake at RT for 16 hours (overnight).
- Wash: Wash with DMF (), MeOH (), DCM ().
 - Note: Tin salts can stick to the resin. A wash with 10% DIPEA/DMF helps remove coordinated tin species.

Phase 4: Thiazole Ring Closure (Cyclization)

This step forms the fused 5-membered ring. We utilize an Oxidative Cyclization with aldehydes, allowing for diversity at the

position.

- Reagents: Dissolve Aldehyde (10 equiv) and Iodine (, 1 equiv) in DMF.
 - Alternative: For a -H (unsubstituted) analog, use Trimethyl Orthoformate (TMOF) + catalytic pTsOH.
 - Alternative: For a -SH (thiol) analog, use + KOH (or TCDI).
- Reaction: Add to resin and shake at 80°C for 6–12 hours.
 - Mechanism: The aldehyde forms a Schiff base (imine) with the 5-amino group. Iodine facilitates the oxidative cyclization to the sulfur (if starting from a thiourea precursor) or direct condensation if using a thioamide approach.

- Correction for [4,5-d] Specifics: To strictly form the thiazolo[4,5-d] system from the diamine obtained in Phase 3, we need a sulfur source if it wasn't introduced earlier.
- Revised Robust Route (Moon et al. / Standard Protocol):
 - If Phase 3 gave a 4,5-diaminopyrimidine: You must use a thionating reagent or start with a thiourea.
 - Preferred Pathway: React the resin-bound diamine with Isothiocyanates () to form a thiourea, then cyclize.
 - Protocol Adjustment:
 1. Add
(5 equiv) in DMF at 60°C for 4 hours. (Forms Thiourea).
 2. Add DIC (Diisopropylcarbodiimide) or TsCl (Tosyl chloride) to promote cyclodesulfurization/cyclization.

Phase 5: Cleavage & Isolation

- Cleavage Cocktail: TFA/TIS/H₂O (95:2.5:2.5). Add 2 mL to resin. Shake for 2 hours.
- Work-up: Collect filtrate. Precipitate with cold diethyl ether. Centrifuge and dry.

Troubleshooting & Optimization (The "Self-Validating" System)

A robust SPS protocol relies on checkpoints. Use this table to diagnose failures.

Observation (LC-MS)	Probable Cause	Corrective Action
Mass = Scaffold + Resin (No R1)	failed due to steric hindrance of .	Use microwave irradiation (50°C, 30 min) for the amine displacement step.
Incomplete Reduction (-16 mass units)	Nitro group partially reduced to Nitroso/Hydroxylamine.	Repeat treatment with fresh reagents or switch to (Sodium Dithionite).
Broad Peak / Tin Adducts	Inefficient washing after reduction.	Wash resin with 1M HCl/DMF (briefly) or EDTA solution to chelate Tin.
No Cyclization (Open Chain)	Steric bulk of aldehyde/isothiocyanate prevents ring closure.	Increase temperature to 100°C; switch solvent to NMP (higher boiling point).

Biological Applications & Case Studies

Adenosine Receptor Antagonism

Thiazolo[4,5-d]pyrimidines bearing a furan-2-yl group at

and a benzylamine at

have shown nanomolar affinity for

receptors.

- Target: Parkinson's Disease (A2A antagonism).

- Library Design: Fix

= Furan; Vary

= substituted benzylamines.

Antimicrobial Agents

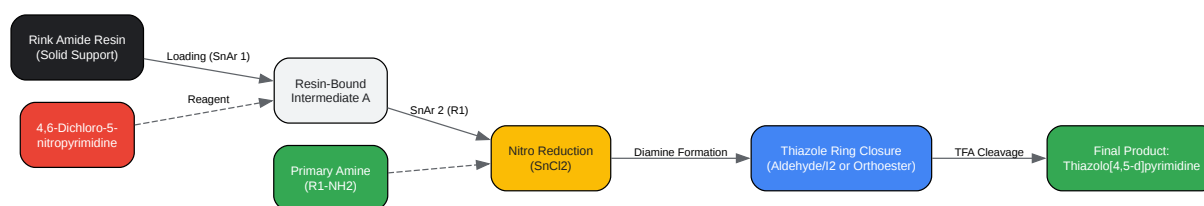
Derivatives with 6-arylideneamino moieties have demonstrated efficacy against MRSA.

- Target: Bacterial DNA Gyrase B.

References

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- Richardson, A., et al. Solid-phase synthesis of 2,7-disubstituted thiazolo[4,5-d]pyrimidines. Journal of Combinatorial Chemistry.
- Al-Mulla, A. Synthesis of novel thiazolo[4,5-d]pyrimidine derivatives for antimicrobial, anti-HIV and anticancer investigation. [4] PubMed. [\[Link\]](#)
- MDPI Molecules. Synthesis, Structural Characterization and Anticancer Activity of New 5-Trifluoromethyl-2-thioxo-thiazolo[4,5-d]pyrimidine Derivatives. [\[Link\]](#)

Appendix: Graphviz Code for Workflow



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Sources

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